

Personal protective equipment for handling FN-1501-propionic acid

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Compound of Interest

Compound Name: FN-1501-propionic acid

Cat. No.: B12414685

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Essential Safety and Handling Guide for FN-1501-Propionic Acid

Disclaimer: A specific Safety Data Sheet (SDS) for **FN-1501-propionic acid** is not readily available. The following guidance is based on the known hazards of the propionic acid functional group and established safety protocols for handling corrosive organic acids in a laboratory setting. Researchers should handle this compound with caution and treat it as potentially hazardous.

Hazard Identification

FN-1501-propionic acid, due to its propionic acid moiety, should be considered a corrosive compound. Potential hazards include:

- Skin Corrosion/Irritation: Causes severe skin burns and damage upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Damage/Irritation: Poses a high risk of serious eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled.[\[1\]](#)[\[3\]](#)
- Flammability: As with many organic acids, it may be a flammable liquid and vapor.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure. The following table outlines the recommended PPE for handling **FN-1501-propionic acid**.

Body Part	Recommended Protection	Specifications & Rationale
Eyes/Face	Chemical Splash Goggles, Face Shield	Goggles should be worn at all times. A face shield over goggles is required when there is a risk of splashing. [5] [6] [7]
Skin/Body	Chemical-Resistant Laboratory Coat, Apron	A lab coat is mandatory. A chemical-resistant apron should be worn over the lab coat for added protection against splashes. [6] [8] [9]
Hands	Chemical-Resistant Gloves (Nitrile or Neoprene)	Disposable nitrile gloves are the minimum requirement for incidental contact. For prolonged handling, consider heavier-duty gloves. [5] [6] [9] Gloves must be inspected before use and removed immediately if contaminated. [3] [5]
Respiratory	Chemical Fume Hood	All work with FN-1501-propionic acid should be conducted in a certified chemical fume hood to minimize inhalation exposure. [9] [10] If a fume hood is not available, a respirator may be required after a formal hazard assessment. [6] [7]

Operational Plan: Safe Handling and Disposal

Adherence to a strict operational plan is essential for safety.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Segregate from bases, oxidizing agents, and other incompatible materials.[\[8\]](#)[\[10\]](#)[\[11\]](#) Storage in a dedicated corrosives cabinet is recommended.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Handling and Use:

- All handling of **FN-1501-propionic acid** must be performed inside a certified chemical fume hood.[\[9\]](#)[\[10\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[12\]](#)
- When diluting, always add the acid to water slowly, never the other way around.[\[10\]](#)
- Avoid creating aerosols or mists.[\[10\]](#)
- Wash hands thoroughly after handling the material.[\[1\]](#)[\[10\]](#)

Disposal:

- Dispose of **FN-1501-propionic acid** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[3\]](#)
- Do not pour down the drain.[\[1\]](#)[\[2\]](#)
- Use designated, properly labeled waste containers.

Spill and Emergency Procedures

Spills:

- Small Spills (inside a fume hood):

- Alert others in the immediate area.
- Neutralize the spill with a suitable agent like sodium bicarbonate.[13]
- Absorb the neutralized spill with an inert material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for hazardous waste disposal.[13]
- Large Spills (or any spill outside a fume hood):
 - Evacuate the area immediately.
 - Alert your supervisor and institutional safety office.
 - Prevent others from entering the area.

First Aid:

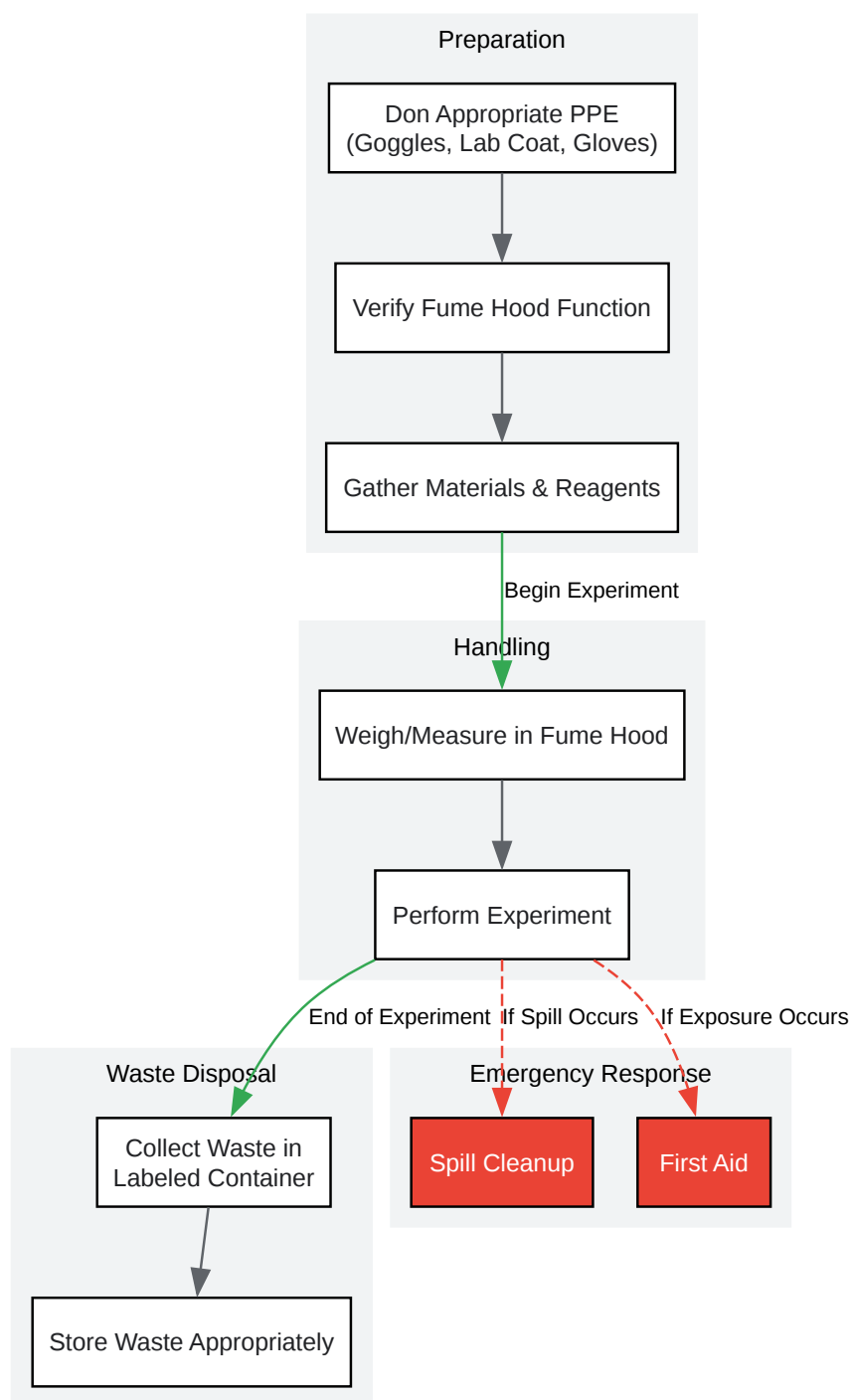
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4][11]
- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][4][11]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][3][11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][4][11]

Quantitative Data (Propionic Acid as a Reference)

The following table provides data for propionic acid, which should be used as a reference for understanding the potential hazards of **FN-1501-propionic acid**.

Property	Value	Source
CAS Number	79-09-4	[1] [3] [4]
Molecular Formula	C3H6O2	[3]
Molecular Weight	74.08 g/mol	[3]
Boiling Point	141 °C	[13]
Flash Point	52 °C	[13]
pH	2.5 (100 g/L aq. sol.)	[11]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **FN-1501-propionic acid**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 6. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. safety.fsu.edu [safety.fsu.edu]
- 9. research.uga.edu [research.uga.edu]
- 10. research.arizona.edu [research.arizona.edu]
- 11. fishersci.ca [fishersci.ca]
- 12. chemicals.co.uk [chemicals.co.uk]
- 13. vvc-keenanafelegesds.com [vvc-keenanafelegesds.com]
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